Spectroscopic Data of Tert-butyl 2-hydroxybenzoate: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Tert-butyl 2-hydroxybenzoate*
CAS No.:	*23408-05-1*
Cat. No.:	*B1339066*

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Introduction

Tert-butyl 2-hydroxybenzoate, also known as tert-butyl salicylate, is an aromatic ester with significant applications in the pharmaceutical and cosmetic industries. Its molecular structure, combining a salicylic acid moiety with a bulky tert-butyl group, imparts unique physicochemical properties that are of interest in drug development and material science. A thorough characterization of this molecule is paramount for quality control, reaction monitoring, and understanding its behavior in various matrices. This technical guide provides a comprehensive overview of the key spectroscopic data for **tert-butyl 2-hydroxybenzoate**—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—offering field-proven insights into data interpretation and acquisition.

The structural formula of **tert-butyl 2-hydroxybenzoate** is $C_{11}H_{14}O_3$, with a molecular weight of 194.23 g/mol .[1] A clear understanding of its spectroscopic signature is essential for researchers and professionals working with this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules. It provides detailed information about the carbon-hydrogen framework. For **tert-butyl 2-hydroxybenzoate**, both ^{1}H and ^{13}C NMR are indispensable for confirming its identity and purity.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **tert-butyl 2-hydroxybenzoate** is expected to show distinct signals corresponding to the aromatic protons, the phenolic hydroxyl proton, and the protons of the tert-butyl group. The chemical shifts are influenced by the electronic environment of each proton.

Data Presentation:

Proton Label	Chemical Shift (δ, ppm) (Predicted)	Multiplicity	Integration
H_a (Phenolic OH)	~10-11	Singlet (broad)	1H
H_e (Aromatic)	~7.8	Doublet of doublets	1H
Hc (Aromatic)	~7.4	Doublet of triplets	1H
H_k (Aromatic)	~6.9	Doublet of doublets	1H
H_k (Aromatic)	~6.8	Doublet of triplets	1H
H_k (tert-butyl)	~1.6	Singlet	9H

Expertise & Experience: Interpreting the ^{1}H NMR Spectrum

The predicted chemical shifts are based on the analysis of similar salicylate esters and the known effects of substituents on a benzene ring.

- Phenolic Proton (H_a): The hydroxyl proton is typically found far downfield due to deshielding from the aromatic ring and potential intramolecular hydrogen bonding with the carbonyl oxygen. Its broadness is a result of chemical exchange and quadrupolar effects.

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- Aromatic Protons (H_e, Hc, H_k): The four protons on the benzene ring are chemically non-equivalent and will exhibit a complex splitting pattern. The proton ortho to the ester group (H_e) is expected to be the most deshielded due to the electron-withdrawing nature of the carbonyl. The other aromatic protons will appear at progressively higher fields.

- Tert-butyl Protons (H_k): The nine protons of the tert-butyl group are equivalent and therefore appear as a sharp singlet. Its upfield chemical shift is characteristic of aliphatic protons.

^{13}C NMR Spectroscopy

The proton-decoupled ^{13}C NMR spectrum provides a count of the non-equivalent carbon atoms in the molecule and information about their chemical environment.

Data Presentation:

Carbon Label	Chemical Shift (δ, ppm) (Predicted)
C=O (Ester)	~169
C-OH (Aromatic)	~160
C-O (Ester linkage)	~118
CH (Aromatic)	~136
CH (Aromatic)	~130
CH (Aromatic)	~119
CH (Aromatic)	~117
C (Quaternary, tert-butyl)	~82
CH_3 (tert-butyl)	~28

Expertise & Experience: Interpreting the ^{13}C NMR Spectrum

- Carbonyl Carbon (C=O): The ester carbonyl carbon is significantly deshielded and appears at the downfield end of the spectrum.

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- Aromatic Carbons: The carbon bearing the hydroxyl group (C-OH) is the most deshielded of the ring carbons. The other aromatic carbons will have distinct chemical shifts based on their position relative to the ester and hydroxyl groups.
- Tert-butyl Carbons: The quaternary carbon of the tert-butyl group appears further downfield than the methyl carbons due to its connection to the electronegative oxygen atom. The three equivalent methyl carbons give rise to a single, typically intense, signal at the upfield end of the spectrum.

Experimental Protocol for NMR Data Acquisition

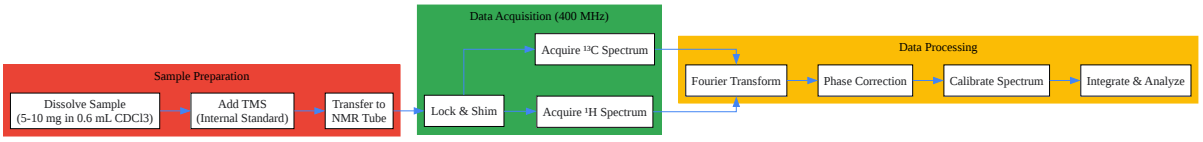
This protocol outlines a standard procedure for acquiring high-quality NMR spectra of a small organic molecule like **tert-butyl 2-hydroxybenzoate**.

- Sample Preparation:
  - Dissolve 5-10 mg of the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6).
  - Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (δ = 0.00 ppm).
  - Transfer the solution to a 5 mm NMR tube.
- Instrument Setup (for a 400 MHz Spectrometer):
  - Insert the sample into the NMR spectrometer.
  - Lock the spectrometer onto the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity.
- ^1H NMR Acquisition:
  - Acquire a single-pulse experiment.
  - Typical parameters: spectral width of 12-16 ppm, acquisition time of 2-4 seconds, relaxation delay of 1-5 seconds, and 8-16 scans.

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- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled experiment (e.g., using a zgpg pulse program).
  - Typical parameters: spectral width of 200-240 ppm, acquisition time of 1-2 seconds, relaxation delay of 2-5 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio (e.g., 128-1024 scans).
- Data Processing:
  - Apply a Fourier transform to the acquired free induction decay (FID).
  - Phase the resulting spectrum.
  - Calibrate the chemical shift axis using the internal standard (TMS) or the residual solvent peak.
  - Integrate the peaks in the ^{1}H NMR spectrum.

Visualization of NMR Workflow



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Caption: A generalized workflow for acquiring NMR spectra of small molecules.

Infrared (IR) Spectroscopy

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IR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule. The IR spectrum of **tert-butyl 2-hydroxybenzoate** will be dominated by absorptions from the O-H, C-H, C=O, and C-O bonds.

Data Presentation:

Wavenumber (cm^{-1}) (Predicted)	Vibration Type	Functional Group
~3200 (broad)	O-H stretch	Phenolic -OH
~3050	C-H stretch	Aromatic C-H
~2980, 2930	C-H stretch	Aliphatic C-H (tert-butyl)
~1735	C=O stretch	Ester Carbonyl
~1600, 1480	C=C stretch	Aromatic Ring
~1250, 1150	C-O stretch	Ester Linkage

Expertise & Experience: Interpreting the IR Spectrum

- O-H Stretch: A broad and strong absorption band around 3200 cm^{-1} is a clear indicator of the hydroxyl group. Its broadness is due to hydrogen bonding.
- C-H Stretches: Absorptions just above 3000 cm^{-1} are characteristic of aromatic C-H bonds, while those just below 3000 cm^{-1} are from the aliphatic C-H bonds of the tert-butyl group.
- C=O Stretch: A very strong and sharp absorption around 1735 cm^{-1} is the hallmark of the ester carbonyl group. This is one of the most diagnostic peaks in the spectrum.
- C-O Stretches: The ester C-O stretches typically appear as two strong bands in the fingerprint region (1300-1000 cm^{-1}).

Experimental Protocol for IR Data Acquisition (Attenuated Total Reflectance - ATR)

ATR-FTIR is a common and convenient method for obtaining the IR spectrum of liquid or solid samples.

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- Instrument Preparation:
  - Ensure the ATR crystal (e.g., diamond or germanium) is clean.
  - Record a background spectrum to account for atmospheric CO_2 and H_2O.
- Sample Application:
  - Place a small amount of the **tert-butyl 2-hydroxybenzoate** sample directly onto the ATR crystal.
  - If the sample is a solid, apply pressure using the built-in clamp to ensure good contact with the crystal.
- Spectrum Acquisition:
  - Acquire the sample spectrum.
  - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
  - The typical spectral range is 4000-400 cm^{-1}.
- Data Processing and Cleaning:
  - The instrument software will automatically subtract the background spectrum from the sample spectrum.
  - Clean the ATR crystal thoroughly with a suitable solvent (e.g., isopropanol) and a soft tissue after the measurement.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used for structural confirmation. For **tert-butyl 2-hydroxybenzoate**, Electron Ionization (EI) is a common technique.

Data Presentation:

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The mass spectrum is expected to show a molecular ion peak (M^+) at m/z 194, corresponding to the molecular weight of the compound.[1] Key fragment ions are also observed.

m/z	Ion Identity (Proposed)	Significance
194	$[C_{11}H_{14}O_3]^+$	Molecular Ion (M^+)
138	$[M - C_4H_8]^+$	Loss of isobutylene
121	$[C_7H_5O_2]^+$	Salicyloyl cation
120	$[C_7H_4O_2]^+$	Loss of a proton from the salicyloyl cation
57	$[C_4H_9]^+$	tert-butyl cation

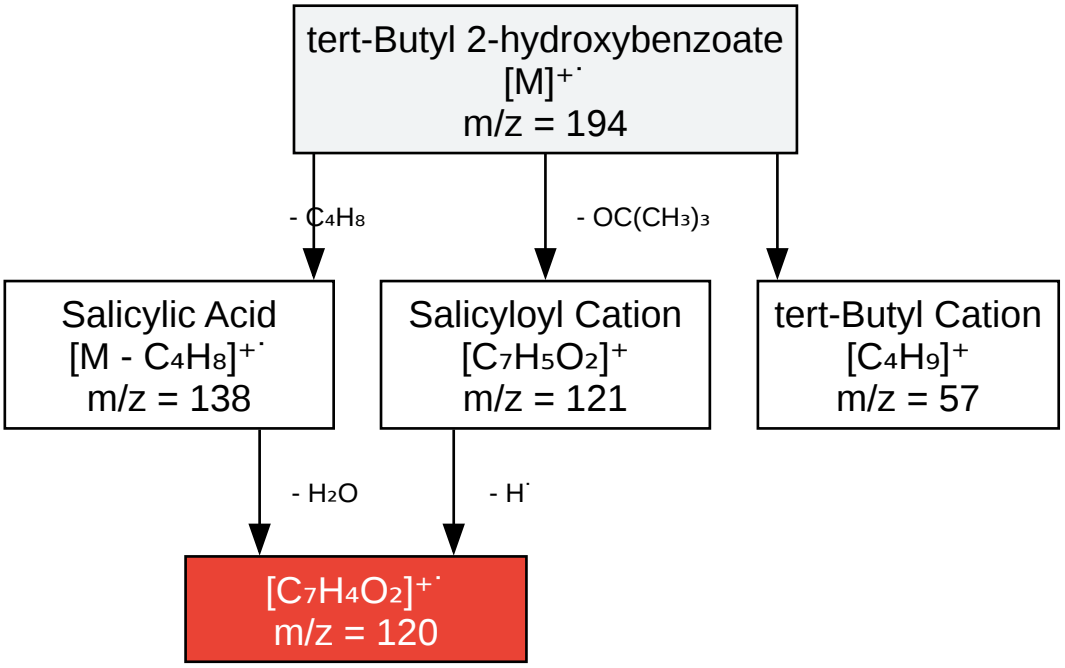
Expertise & Experience: Interpreting the Mass Spectrum

The fragmentation of **tert-butyl 2-hydroxybenzoate** under EI conditions is driven by the stability of the resulting fragments.

- Molecular Ion (m/z 194): The presence of this peak confirms the molecular weight of the compound.
- Loss of Isobutylene (m/z 138): A characteristic fragmentation pathway for tert-butyl esters is the McLafferty-type rearrangement leading to the loss of a neutral isobutylene molecule (56 Da), resulting in the formation of salicylic acid.
- Salicyloyl Cation (m/z 121): Cleavage of the ester bond can lead to the formation of the stable salicyloyl cation.
- m/z 120: This is often the base peak and can be formed by the loss of a hydrogen radical from the salicylic acid fragment.[1]
- Tert-butyl Cation (m/z 57): The highly stable tert-butyl cation is also a common fragment.

Visualization of Key MS Fragmentation

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Caption: Proposed major fragmentation pathways for **tert-butyl 2-hydroxybenzoate** in EI-MS.

Experimental Protocol for GC-MS Data Acquisition

This protocol describes a general method for analyzing a volatile compound like **tert-butyl 2-hydroxybenzoate** using Gas Chromatography-Mass Spectrometry (GC-MS).

- Sample Preparation:
  - Prepare a dilute solution of the sample (e.g., 100-1000 µg/mL) in a volatile organic solvent such as dichloromethane or ethyl acetate.
- GC Parameters:
  - Column: A standard non-polar column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm) is suitable.
  - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
  - Inlet: Set to 250°C with a split ratio of 20:1 to 50:1.

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- Oven Program: Start at a low temperature (e.g., 70°C), hold for 1-2 minutes, then ramp at 10-20°C/min to a final temperature of 280-300°C.
- Injection Volume: 1 µL.

- MS Parameters:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from m/z 40 to 400.
  - Source Temperature: 230°C.
  - Quadrupole Temperature: 150°C.
- Data Analysis:
  - Identify the peak corresponding to **tert-butyl 2-hydroxybenzoate** in the total ion chromatogram (TIC).
  - Analyze the mass spectrum of this peak and compare it to a reference library (e.g., NIST) for confirmation.

Conclusion

The spectroscopic characterization of **tert-butyl 2-hydroxybenzoate** by NMR, IR, and MS provides a detailed and unambiguous confirmation of its molecular structure. Each technique offers complementary information, from the connectivity of atoms in NMR to the identification of functional groups in IR and the fragmentation patterns in MS. The data and protocols presented in this guide serve as a valuable resource for researchers and professionals, ensuring the accurate identification and quality assessment of this important chemical compound. Adherence to rigorous experimental protocols is crucial for obtaining high-quality, reproducible data, which is the bedrock of scientific integrity in drug development and chemical research.

References

- PubChem. **tert-Butyl 2-hydroxybenzoate**. National Center for Biotechnology Information. [Link]

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Sources

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